5-Bromo-N,3-dimethylpicolinamide: Comparative Guide & Technical Profile[1][2]

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Compound of Interest

Compound Name:	*5-Bromo-N,3-dimethylpicolinamide*
CAS No.:	*1224604-11-8*
Cat. No.:	*B573002*

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Compound Identity:

- IUPAC Name: 5-Bromo-N,3-dimethylpyridine-2-carboxamide[1][2]
- CAS Number: 1224604-11-8[1][2][3][4][5]
- Molecular Formula: C

  H

  BrN

  O[1][2]
- Molecular Weight: 229.08 g/mol [1][2]
- Core Scaffold: 3-Methylpicolinamide (functionally distinct from standard picolinamides)[2][6]

Executive Summary: The "3-Methyl Effect"

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In drug discovery, the picolinamide motif is ubiquitous, acting as both a pharmacophore and a directing group (DG) for transition-metal catalysis.[1] **5-Bromo-N,3-dimethylpicolinamide** distinguishes itself from generic halogenated picolinamides (e.g., 5-bromo-picolinamide) through the 3-methyl substituent.[1][2]

This methyl group is not merely a lipophilic handle; it exerts a critical ortho-effect, forcing the amide moiety out of planarity with the pyridine ring.[1] This conformational twist alters the compound's metal-binding kinetics and hydrolytic stability, making it a superior directing group for specific C-H activation protocols and a more metabolically stable motif in CNS-active drugs (e.g., Indolin-2-one derivatives for schizophrenia).[1][2]

Comparative Analysis: **5-Bromo-N,3-dimethylpicolinamide** vs. Alternatives

The following table contrasts the target compound with its closest structural analogs to guide selection in synthetic planning.

Table 1: Physicochemical & Reactivity Profile Comparison

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Feature	5-Bromo-N,3-dimethylpicolinamide **(Target)**	5-Bromopicolinamide **(Standard)**	5-Chloro-N,3-dimethylpicolinamide
CAS	1224604-11-8	845305-86-4	N/A (Custom)
Steric Environment	High: 3-Me induces amide twist.[1][2][4]	Low: Planar conformation.[1][2]	High: 3-Me induces amide twist.[1][2][6]
C-H Activation DG	Superior: High turnover due to rapid decoordination.[1][2]	Standard: Strong binding, slower turnover.	Superior: But Cl is less reactive for subsequent coupling.[1][2]
Lipophilicity (cLogP)	~1.2 (Moderate CNS penetration)	~0.6 (Lower permeability)	~1.0
Halogen Reactivity	High (Br): Excellent for Suzuki/Buchwald.[1][2]	High (Br): Excellent.	Moderate (Cl): Requires specialized catalysts.[1]
Hydrolytic Stability	Enhanced: Steric shield protects amide bond.[1][2]	Baseline: Susceptible to amidases.[1][2]	Enhanced: Steric shield protects amide bond.[1][2]

Technical Insight: The Directing Group (DG) Advantage

In Palladium-catalyzed C(sp

)–H functionalization, the 3-methyl group is a critical performance enhancer.[1][2]

- Mechanism: Unsubstituted picolinamides form highly stable, planar bis-coordinated complexes with Pd(II), which can become thermodynamic sinks, poisoning the catalyst.
- 3-Methyl Advantage: The steric clash between the 3-methyl group and the amide carbonyl destabilizes the planar ground state.[1][2] This facilitates the de-coordination step, increasing catalytic turnover numbers (TON) by preventing product inhibition.

Experimental Protocols

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A. Synthesis of **5-Bromo-N,3-dimethylpicolinamide**

Note: This protocol avoids the use of hazardous bromomethyl intermediates, utilizing a direct aminolysis of the ester.[1][2]

Precursor: Methyl 5-bromo-3-methylpicolinate (CAS: 213771-32-5) Reagents: Methylamine (2M in THF), Methanol (solvent).[1][2]

Step-by-Step Methodology:

- Charge: In a 100 mL round-bottom flask, dissolve Methyl 5-bromo-3-methylpicolinate (1.0 eq, 5.0 g) in anhydrous Methanol (25 mL).
- Addition: Cool the solution to 0°C. Dropwise add Methylamine (2M in THF, 5.0 eq, 55 mL) over 15 minutes.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 16–20 hours. Monitor by TLC (Hexane:EtOAc 1:1) or LC-MS for disappearance of the ester (

  230/232).[1][2]
- Workup: Concentrate the reaction mixture in vacuo to remove solvent and excess methylamine.
- Purification: The residue is typically a light yellow solid.[1] Triturate with cold diethyl ether (20 mL) and filter.
  - Yield: ~90–95%[1][2]
  - Characterization:

    H NMR (DMSO-

)

    8.63 (d, 1H), 8.45 (br q, 1H, NH), 8.12 (d, 1H), 2.78 (d, 3H, N-Me), 2.45 (s, 3H, Ar-Me).

B. Application: Suzuki-Miyaura Cross-Coupling

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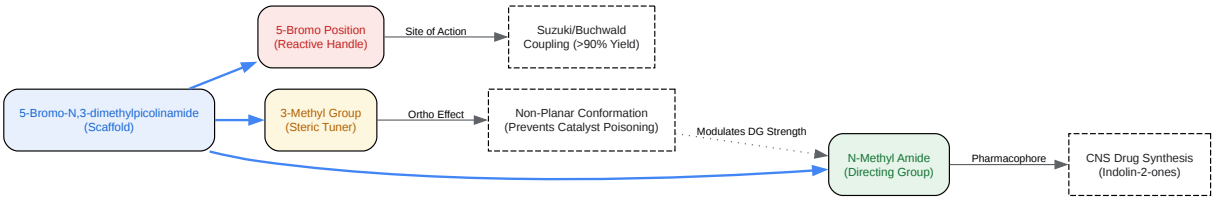
Protocol for functionalizing the 5-position.[1][2]

- Mix: Combine **5-Bromo-N,3-dimethylpicolinamide** (1.0 eq), Arylboronic acid (1.2 eq), and (2.0 eq) in 1,4-Dioxane/Water (4:1).
- Catalyst: Add (5 mol%). Degas with for 10 min.
- Heat: Reflux at 90°C for 12 hours.
- Result: The 3-methyl group does not significantly hinder the 5-position, allowing high yields (>85%) of biaryl products.[1][2]

Visualizations & Pathways

Figure 1: Structure-Activity Relationship (SAR) & Reactivity Map

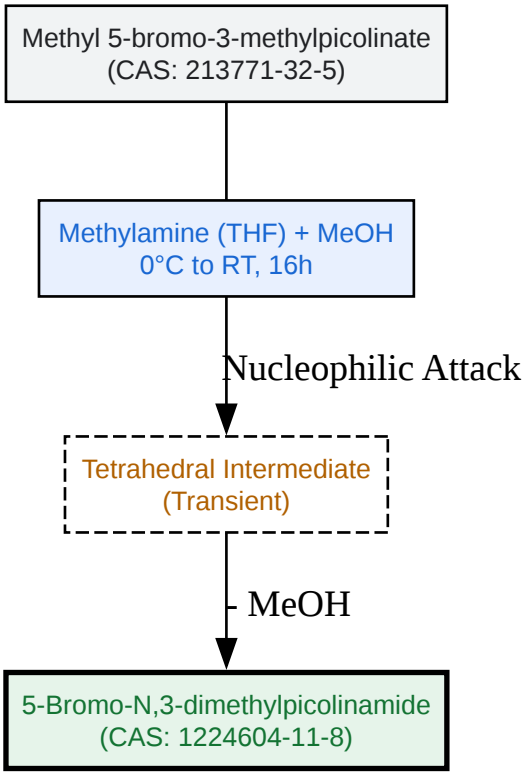
This diagram illustrates the functional zones of the molecule and how the 3-methyl group influences reactivity compared to the standard scaffold.[1][2]



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Caption: SAR Map highlighting the steric "ortho-effect" of the 3-methyl group (Yellow) which modulates the amide directing group (Green) and preserves the 5-bromo reactivity (Red).[1][2]

Figure 2: Synthetic Workflow (Ester to Amide)



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Caption: Direct aminolysis pathway avoiding hazardous bromomethyl intermediates.

References

- Synthesis of Indolin-2-one Derivatives:Patent WO2017076852A1. "Indolin-2-one derivatives for the treatment of CNS diseases." (Describes the use of **5-Bromo-N,3-dimethylpicolinamide** as a key intermediate).
- Picolinamide Directing Group Efficiency:ChemRxiv, 2019. "Tuning Reactivity in Pd-catalysed C(sp3)-H Arylations via Directing Group Modifications." (Explains the conformational advantage of 3-methyl substitution).

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- Cleavage of Picolinamide Groups:Journal of Organic Chemistry, 2019. "Directed C-H Functionalization Reactions with a Picolinamide Directing Group: Ni-Catalyzed Cleavage." (Provides context on the stability and removal of this auxiliary).
- Compound Data:PubChem. "5-Bromo-N-methylpyridine-3-carboxamide (Isomer Context)."[2] (Note: Used for physicochemical property estimation of the regioisomer).
- Commercial Availability:BLD Pharm. "**5-Bromo-N,3-dimethylpicolinamide** Product Page." [1][2]

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